

Molecular Properties and Experimental Data for Heptyl Thioglucoside

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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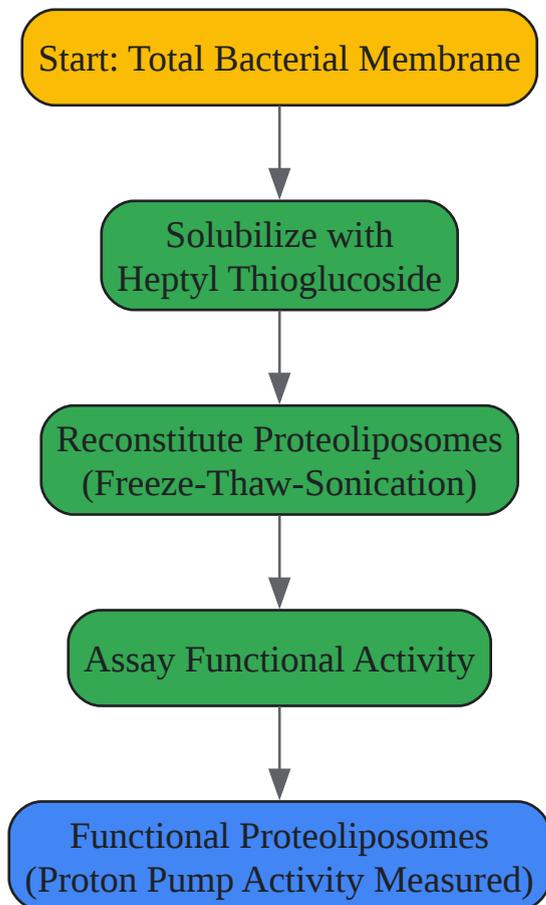
The table below summarizes the key characteristics and experimental findings for **n-Heptyl-β-D-thioglucoside** from search results.

Property / Aspect	Details
Molecular Formula	C ₁₃ H ₂₆ O ₅ S [1] [2] [3]
Molecular Weight	294.41 g/mol [2] [3] [4]
CAS Number	85618-20-8 [2] [3] [4]
Detergent Type	Non-ionic [2] [3]
Critical Micelle Concentration (CMC)	30 mM [2] [3]
Key Feature	Resistant to degradation by β-glycosidase, unlike octyl glucoside [2]
Solubility	Soluble in methanol (100 mg/mL) and aqueous solutions at 4°C [2] [3]
Primary Application	Solubilization and reconstitution of membrane proteins [5] [2] [3]

| **Example Protocol (Membrane Protein Reconstitution)** | 1. **Solubilize** total bacterial membranes using n-heptyl β -D-thioglucoiside. 2. **Reconstitute** proteoliposomes via a freeze-thaw-sonication procedure with soybean phospholipids. 3. **Assay Activity** by measuring proton pump activity (e.g., upon addition of reduced cytochrome c) or respiratory control [5]. |

Experimental Workflow for Membrane Protein Reconstitution

The following diagram illustrates a typical protocol for using heptyl thioglucoiside to study membrane proteins, based on the experimental methodology cited [5]:



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Insights and Data Gaps

- **Heptyl Thioglucoside is a Well-Established Tool:** Search results confirm it is effective for **solubilizing and reconstituting functional membrane proteins** like cytochrome c oxidase and H⁺-ATPase without denaturation [5] [2].
- **Comparative Data is Unavailable:** While heptyl thioglucoside's properties are documented, I could not find parallel data on **propyl thioglucoside** regarding its CMC, molecular weight, or specific experimental applications for a side-by-side comparison.
- **Alkyl Chain Length is Key:** A primary difference is the **alkyl chain length** (heptyl vs. propyl), which directly influences the **hydrophobicity and CMC**. Generally, a longer alkyl chain (heptyl) leads to lower CMC and different solubilization efficiency [2].

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References

1. | C₁₃H₂₆O₅S Heptyl thioglucoside [chemspider.com]
2. Detergent n- Heptyl -β-D- thioglucoside | CAS 85618-20-8 Dojindo [dojindo.com]
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5. Measurement of proton pump activity of the thermophilic bacterium... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Molecular Properties and Experimental Data for Heptyl Thioglucoside]. Smolecule, [2026]. [Online PDF]. Available at:
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